

Application Notes and Protocols: Thiazovivin

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thiazovivin

Cat. No.: B611337

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to dissolving and preparing a stock solution of **Thiazovivin**, a potent Rho-associated coiled-coil containing protein kinase (ROCK) inhibitor.[1] [2] **Thiazovivin** is instrumental in enhancing the survival of human embryonic stem cells (hESCs) and induced pluripotent stem cells (iPSCs), particularly after single-cell dissociation, and improving the efficiency of iPSC generation.[3][4]

Thiazovivin Properties

Thiazovivin is a selective and cell-permeable small molecule that plays a crucial role in cell polarity, contraction, and actin cytoskeleton reorganization by inhibiting the ROCK signaling pathway.[1][2] Its ability to stabilize E-cadherin and enhance cell-extracellular matrix (ECM) adhesion makes it a valuable tool in stem cell research.[3][5]

Table 1: Chemical and Physical Properties of **Thiazovivin**

Property	Value	Reference(s)
Chemical Name	N-(phenylmethyl)-2-(4-pyrimidinylamino)-4-thiazolecarboxamide	[1][6]
Alternative Names	Tzv	[7]
Molecular Formula	C ₁₅ H ₁₃ N ₅ OS	[1][6]
Molecular Weight	311.36 g/mol	[3][6]
Appearance	A crystalline solid; Off-white to light yellow powder	[1][3]
Purity	≥98%	[1][6]
CAS Number	1226056-71-8	[1][6]

Solubility and Recommended Solvents

Thiazovivin exhibits low solubility in aqueous media but is soluble in organic solvents.[1][7] Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions.[6][8][9] It is crucial to use anhydrous or newly opened DMSO, as hygroscopic DMSO can negatively impact solubility.[3][10]

Table 2: Solubility of **Thiazovivin**

Solvent	Solubility	Reference(s)
DMSO	≥30 mg/mL (≥96.35 mM)	[3]
Up to 100 mM	[6][9]	
14 mg/mL	[7]	
Absolute Ethanol	≤ 3.2 mM	[1]
~1 mg/mL	[7]	
Dimethyl Formamide	~10 mg/mL	[7]
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	[7]

Experimental Protocol: Preparation of a 10 mM Thiazovivin Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Thiazovivin** in DMSO. This concentration is suitable for most cell culture applications, with final working concentrations typically ranging from 0.5 μ M to 10 μ M.[\[9\]](#)

Materials:

- **Thiazovivin** powder (e.g., 1 mg)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips

Procedure:

- Preparation: Before opening, gently tap the vial of **Thiazovivin** to ensure all the powder is at the bottom.[\[9\]](#)
- Reconstitution:
 - To prepare a 10 mM stock solution from 1 mg of **Thiazovivin** (MW: 311.36 g/mol), add 321.2 μ L of DMSO to the vial.[\[1\]](#)[\[6\]](#)[\[9\]](#)
 - For other desired stock concentrations, adjust the volume of DMSO accordingly (see Table 3).
- Dissolution:
 - Cap the vial and vortex briefly to mix.
 - To facilitate complete dissolution, warm the solution to 37°C for 3-5 minutes.[\[6\]](#)[\[9\]](#) Visually inspect the solution to ensure no precipitate is present.
- Aliquoting and Storage:

- Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This helps to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[9\]](#)
- Store the aliquots at -20°C for long-term storage (stable for at least one year) or at -80°C (stable for up to two years).[\[3\]](#)[\[8\]](#)[\[9\]](#) Protect from light.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- For short-term use (up to one month), the dissolved compound can be stored at 4°C.[\[8\]](#)
[\[11\]](#)

Table 3: Volume of DMSO for Different Stock Concentrations (for 1 mg of **Thiazovivin**)

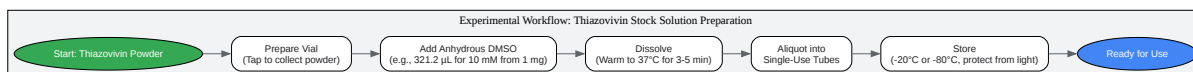
Desired Stock Concentration	Volume of DMSO to Add
1 mM	3212 µL
2 mM	1606 µL
5 mM	642.4 µL
10 mM	321.2 µL

Table adapted from Miltenyi Biotec datasheet.[\[9\]](#)

Use in Cell Culture:

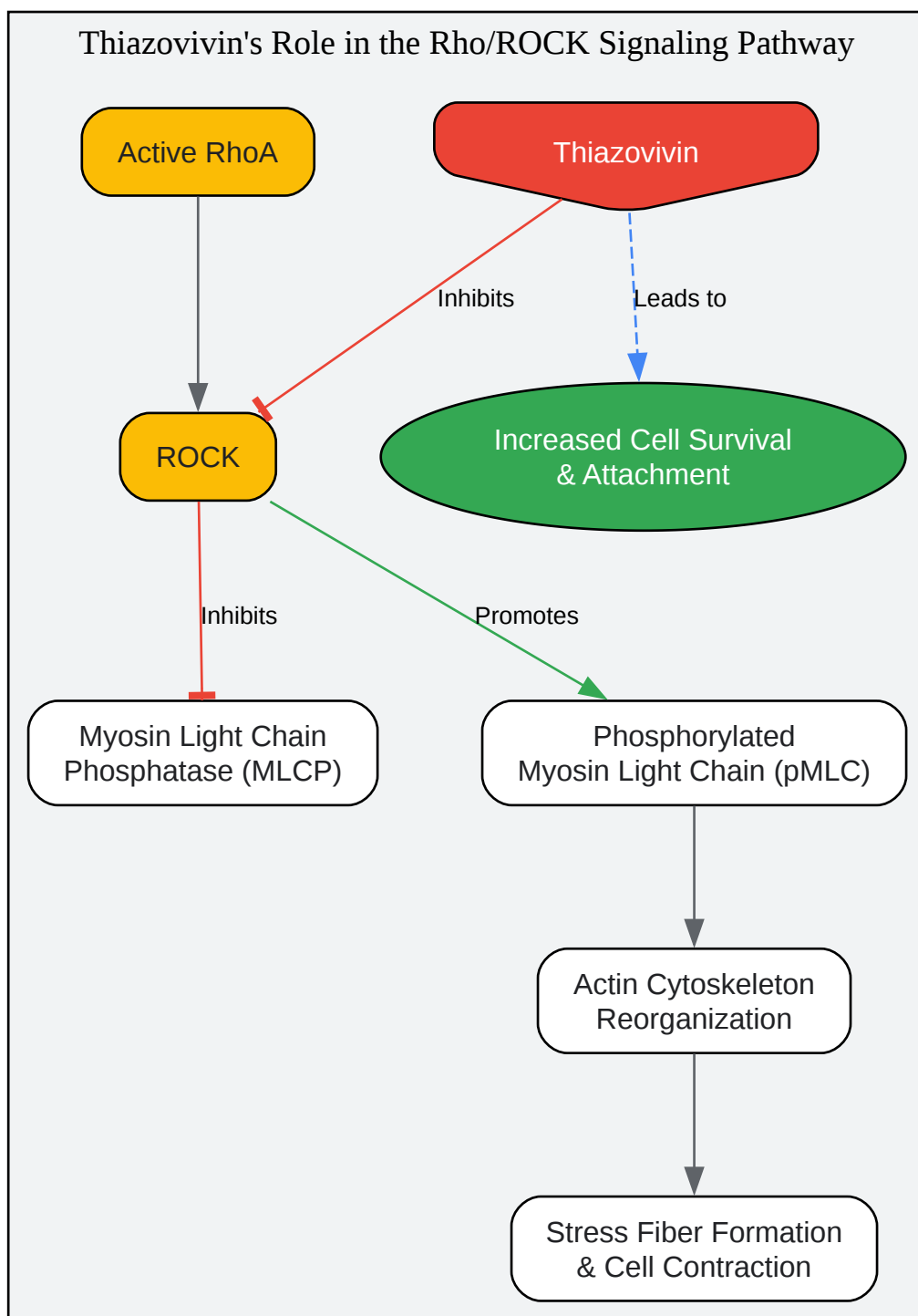
- Thaw the required aliquot at 37°C.[\[9\]](#)
- To prevent precipitation, pre-warm the cell culture medium before adding the reconstituted **Thiazovivin**.[\[6\]](#)[\[9\]](#)
- The final concentration of DMSO in the cell culture medium should not exceed 0.1% to 0.5% to avoid cellular toxicity.[\[1\]](#)[\[6\]](#)[\[9\]](#)

Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Thiazovivin** stock solution.



[Click to download full resolution via product page](#)

Caption: **Thiazovivin** inhibits ROCK, leading to increased cell survival.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.stemcell.com [cdn.stemcell.com]
- 2. stemcell.com [stemcell.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. GMP Thiazovivin ROCK Inhibitor | RHO/ROCK Pathway Inhibitor | GMP-grade Small Molecules | Captivate Bio [captivatebio.com]
- 5. selleckchem.com [selleckchem.com]
- 6. reprocell.com [reprocell.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. Thiazovivin - Media for Stem Cells Products StemRD [stemrd.com]
- 9. static.miltenyibiotec.com [static.miltenyibiotec.com]
- 10. selleckchem.com [selleckchem.com]
- 11. Thiazovivin | ROCK | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Thiazovivin Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611337#how-to-dissolve-and-prepare-thiazovivin-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com